

An In-depth Technical Guide to Disodium Iminodiacetate

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Compound of Interest

Compound Name: *Disodium iminodiacetate*

Cat. No.: *B1199704*

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Disodium iminodiacetate, a versatile chelating agent, serves as a critical component in a multitude of applications, ranging from organic synthesis to the development of pharmaceuticals. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of its chemical identity, properties, and key experimental applications.

Chemical Identity and Synonyms

Disodium iminodiacetate is the disodium salt of iminodiacetic acid. It is commercially available in both anhydrous and hydrated forms.

CAS Numbers:

There are several CAS Registry Numbers associated with **disodium iminodiacetate** and its various forms:

- 928-72-3: This number is frequently used for the anhydrous form of **disodium iminodiacetate**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- 207398-95-6: This CAS number typically refers to the hydrate form of **disodium iminodiacetate**.[\[6\]](#)[\[7\]](#)
- 17593-73-6: This number is also associated with the hydrated form of the compound.[\[8\]](#)

Synonyms:

A variety of synonyms are used to refer to **disodium iminodiacetate**, reflecting its chemical structure and common applications. These include:

- Iminodiacetic Acid Disodium Salt[2][3][5]
- Iminodiacetic Acid Disodium Salt Hydrate[6][7]
- Disodium 2,2'-Iminodiacetate[3]
- Diglycine Disodium Salt[2][3]
- IDA Disodium Salt[3]
- Glycine, N-(carboxymethyl)-, disodium salt[2][3]

Physicochemical Properties

The physical and chemical characteristics of **disodium iminodiacetate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C4H5NNa2O4	[2][5][9]
Molecular Weight	177.07 g/mol (anhydrous)	[2][9]
Appearance	White to off-white crystalline powder or solid	[3][5][7]
Solubility	Freely soluble in water (≥ 500 g/L at 20°C); insoluble in organic solvents.[3][5][8]	
Melting Point	>300°C (with decomposition)	[5]
Density	1.45-1.55 g/cm ³	[5]
pH (1% solution)	9.0-10.5	[5]

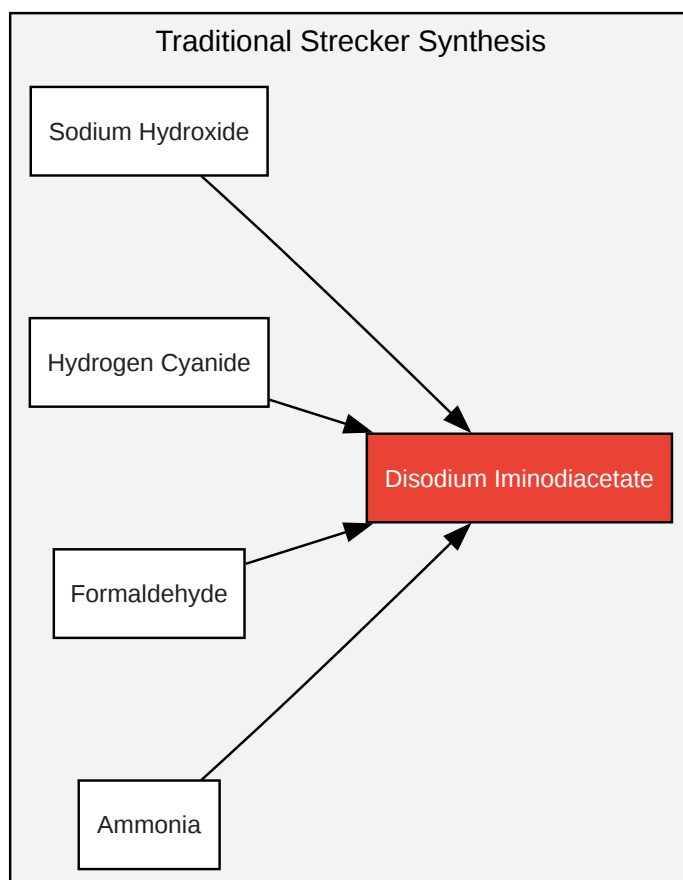
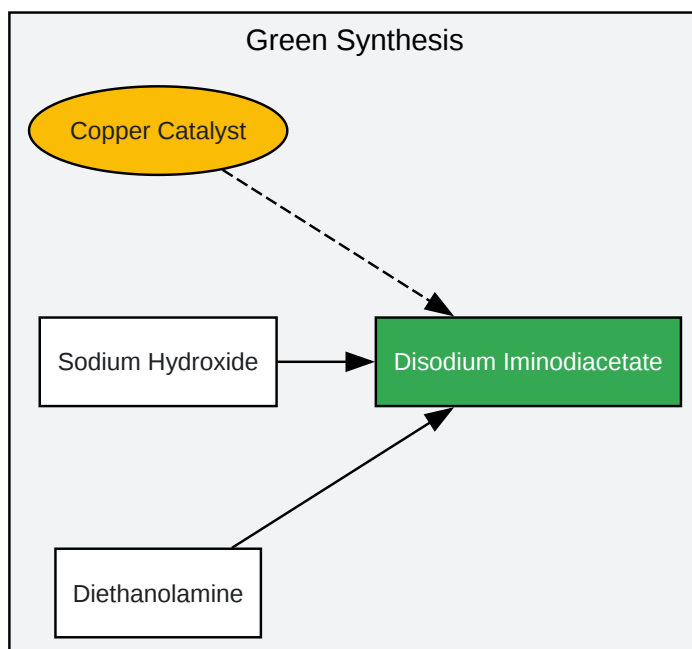
Applications in Research and Development

Disodium iminodiacetate's ability to form stable complexes with metal ions makes it invaluable in several scientific and industrial fields.

- Organic Synthesis: It serves as a fundamental building block in various organic reactions.[4]
- Pharmaceutical Intermediates: It is a crucial precursor in the synthesis of active pharmaceutical ingredients (APIs), notably in the production of the herbicide glyphosate.[4][10][11]
- Radiopharmaceuticals: Derivatives of iminodiacetic acid are pivotal in the development of diagnostic imaging agents.[12] Specifically, N-substituted IDA derivatives are used to chelate Technetium-99m (99mTc) for hepatobiliary scintigraphy, a procedure used to evaluate the biliary system.[12]
- Chelating Agent: In industrial settings, it is used to stabilize metal ions in electroplating solutions and as a buffering agent.[3][5]

Synthesis of Disodium Iminodiacetate

Two primary synthesis routes for **disodium iminodiacetate** are the traditional Strecker process and a more modern, "green" synthesis method.



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Synthesis routes for **disodium iminodiacetate**.

The traditional Strecker synthesis involves the use of highly toxic hydrogen cyanide.^{[11][13]} The greener alternative utilizes the copper-catalyzed dehydrogenation of diethanolamine, avoiding hazardous reagents and producing a higher yield.^[11]

Experimental Protocols

The following provides a detailed methodology for a key application of iminodiacetate derivatives in radiopharmaceutical research.

Protocol: Biodistribution Study of a ^{99m}Tc -Iminodiacetate Complex in Rodents

This protocol outlines the steps for evaluating the in vivo distribution of a novel ^{99m}Tc -IDA radiopharmaceutical, a critical step in its development as a diagnostic imaging agent.^[12]

1. Materials:

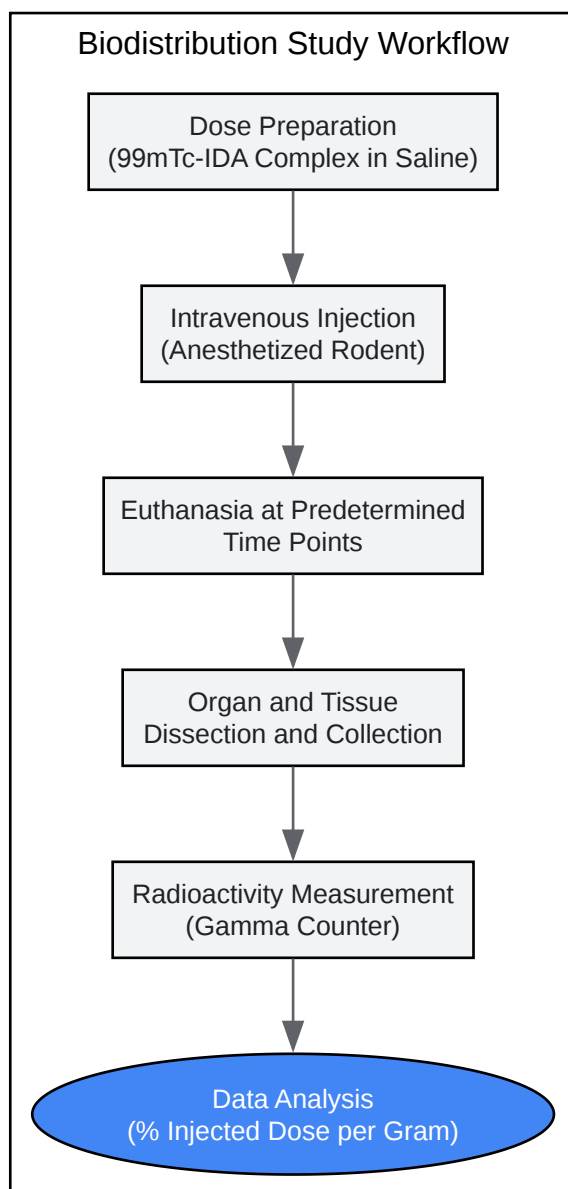
- Healthy rodents (e.g., mice or rats) of a specific strain, sex, and weight range.
- Prepared and quality-controlled ^{99m}Tc -IDA complex.
- Sterile saline for injection.
- Syringes (e.g., 1 mL) with appropriate needles (e.g., 27-30 gauge).
- Anesthetic agent.
- Dissection tools.
- Counting tubes.
- Gamma counter.
- Balance for weighing organs.

2. Procedure:

- Dose Preparation: The ^{99m}Tc -IDA complex is diluted with sterile saline to a suitable concentration for injection (typically 0.1-0.2 mL per animal). A standard of the injectate is

prepared for calculating the injected dose.

- **Animal Injection:** The animal is anesthetized, and a known volume and activity of the ^{99m}Tc -IDA complex are injected intravenously (e.g., via the tail vein).
- **Biodistribution Time Points:** At predetermined time points post-injection (e.g., 5, 15, 30, 60, and 120 minutes), a group of animals (typically $n=3-5$ per time point) is euthanized.
- **Tissue Dissection and Collection:** Blood is collected via cardiac puncture. Major organs and tissues of interest (e.g., liver, kidneys, spleen, stomach, intestines, heart, lungs, muscle, bone, and brain) are carefully dissected and collected. Urine is also collected if possible.
- **Sample Measurement and Analysis:**
 - The collected tissues are weighed.
 - The radioactivity in each tissue sample and the injection standards is measured using a gamma counter.
 - The percentage of the injected dose per gram of tissue (%ID/g) is calculated for each organ.



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Experimental workflow for a biodistribution study.

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